

Unveiling Mutabiloside C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Mutabiloside

Cat. No.: B12362754

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This technical guide provides a comprehensive overview of **Mutabiloside C**, a natural product of interest to researchers, scientists, and drug development professionals. This document details its chemical identity, and compiles available data on its biological activity, and experimental protocols.

Chemical Identification

Mutabiloside C is a natural compound that has been isolated and characterized. The definitive chemical identifiers for this compound are provided below.

Identifier	Value
IUPAC Name	potassium;(2R,3S,4R,5R)-2,3,4,5,6-pentahydroxyhexanoate
CAS Number	223667-27-4
Molecular Formula	C6H11KO7
Molecular Weight	234.25 g/mol

Biological Activity and Therapeutic Potential

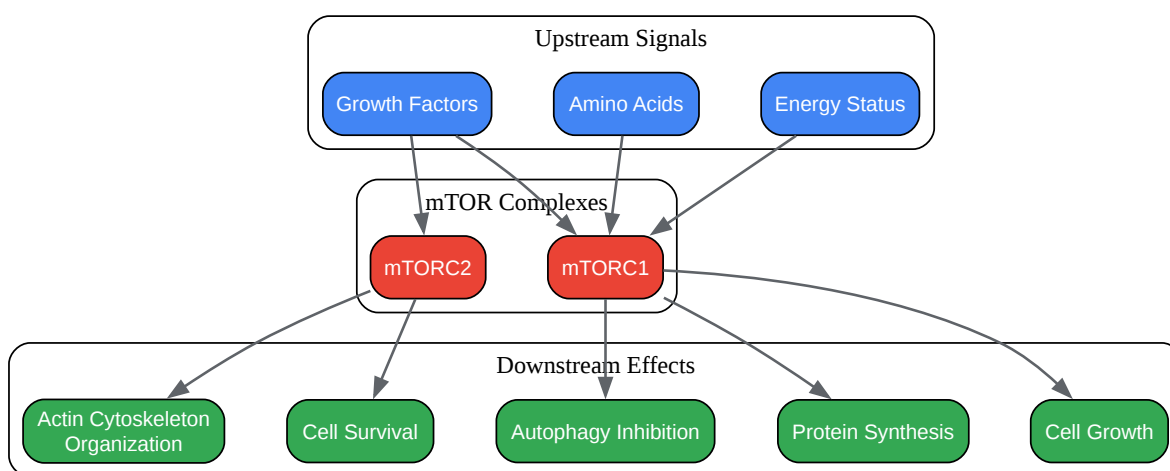
While research on **Mutabiloside C** is in its early stages, preliminary studies and the activities of structurally related compounds suggest potential biological activities. Flavanols, a broad class of natural products to which compounds with similar structural motifs belong, are known to exhibit a range of beneficial health properties. These include antioxidant, anticarcinogen, cardioprotective, anti-microbial, anti-viral, and neuroprotective effects[1]. Further investigation into the specific bioactivities of **Mutabiloside C** is warranted to determine its therapeutic potential.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of natural products are crucial for reproducible research. While specific protocols for **Mutabiloside C** are not widely published, the following section outlines a general workflow for the bioassay-guided isolation of bioactive compounds from natural sources, which can be adapted for this compound.

General Workflow for Bioassay-Guided Isolation

This workflow represents a typical process for isolating and identifying bioactive compounds from a natural source, such as a plant or microorganism.



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References

- 1. Flavanols from Nature: A Phytochemistry and Biological Activity Review - PubMed [pubmed.ncbi.nlm.nih.gov]

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